

An In-depth Technical Guide to Dimethyl Lithospermate B

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Compound of Interest

Compound Name: Dimethyl lithospermate B

Cat. No.: B10817742

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental data related to **Dimethyl lithospermate B** (dmLSB), a selective agonist of voltage-gated sodium channels. The information is intended to support further research and drug development efforts centered on this compound.

Core Compound Data

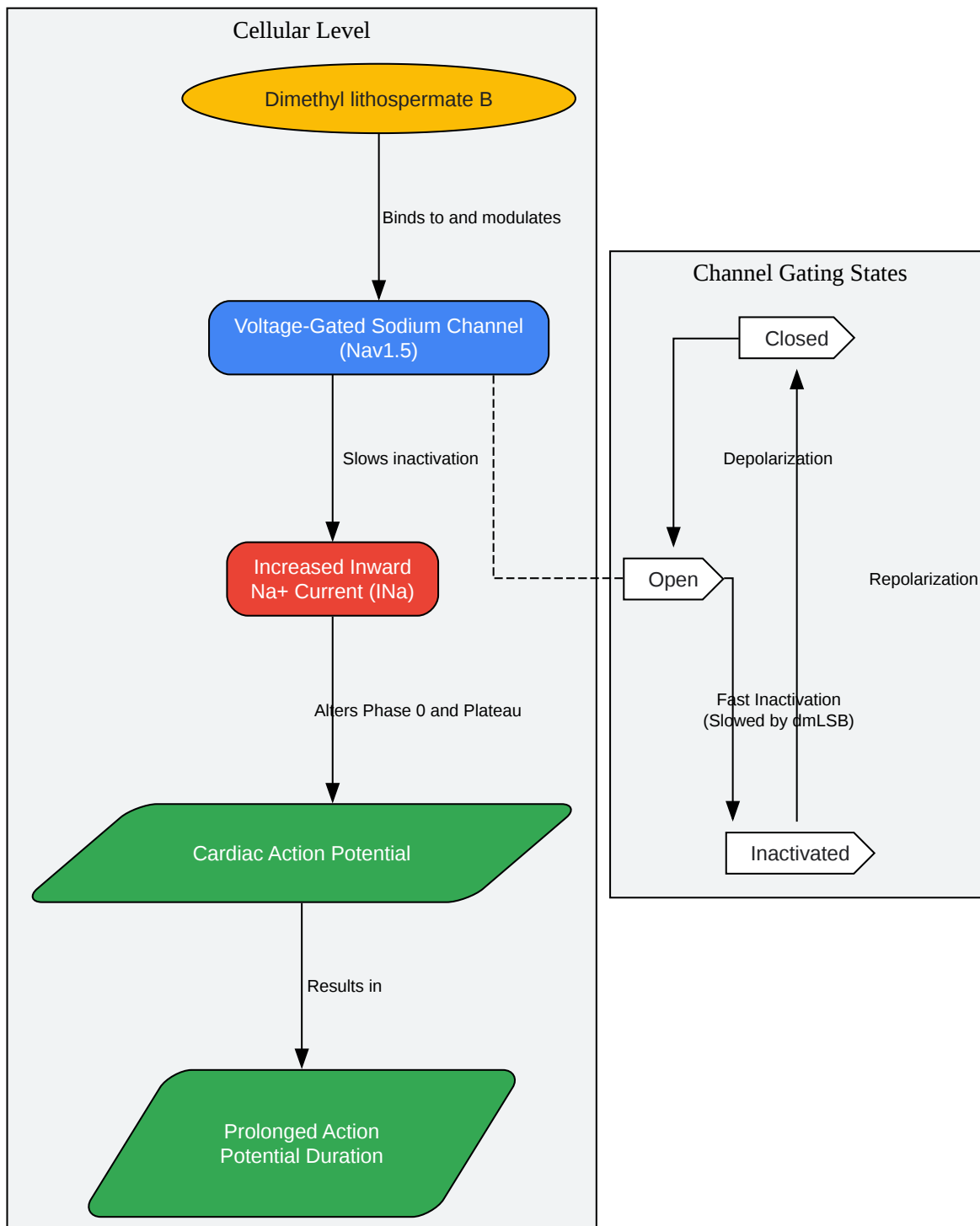
Dimethyl lithospermate B is the dimethyl ester form of lithospermic acid B. Its fundamental chemical and physical properties are summarized below.

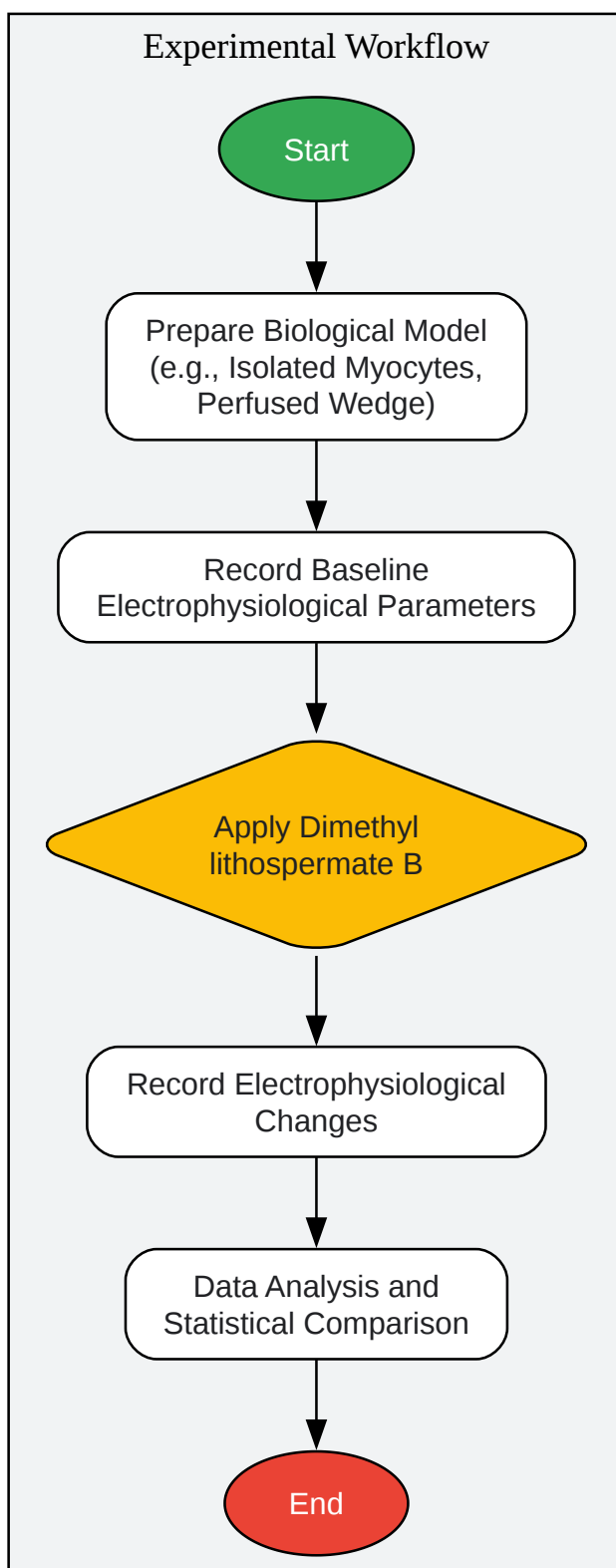
Property	Value	Citation(s)
Molecular Weight	746.67 g/mol	[1][2][3][4][5]
Chemical Formula	C ₃₈ H ₃₄ O ₁₆	[1][2][3][4][5]
CAS Number	875313-64-7	[1][2][3]
Synonyms	dmLSB, Lithospermic acid B dimethyl ester	[1][2][5]
Structure Type	Tannin	[2]
Solubility	Methanol, Ethyl Acetate, Water, 10 mM in DMSO	[1][2][3]

Mechanism of Action: Sodium Channel Modulation

Dimethyl lithospermate B is a selective agonist for voltage-gated sodium channels (Na⁺ channels). Its primary mechanism of action involves the modulation of the channel's gating kinetics. Specifically, dmLSB slows the inactivation of the sodium current (I_{Na}), which results in an increased inward current during the initial phases of the action potential.^[5] This effect leads to a prolongation of the action potential duration (APD).^{[6][7]} Unlike some other Na⁺ channel agonists, the prolongation of the APD by dmLSB is not associated with the generation of early after-depolarizations (EADs), suggesting a potentially favorable safety profile.^{[6][7]}

The following diagram illustrates the proposed mechanism of action of **Dimethyl lithospermate B** on the voltage-gated sodium channel and its effect on the cardiac action potential.





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